

Fmoc-D-Phe(2-Cl)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Fmoc-D-Phe(2-Cl)-OH

Cat. No.: B557957

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An In-Depth Technical Guide on Fmoc-D-Phe(2-Cl)-OH

This guide provides essential technical data for researchers, scientists, and drug development professionals working with **Fmoc-D-Phe(2-Cl)-OH**, a derivative of phenylalanine used in peptide synthesis.

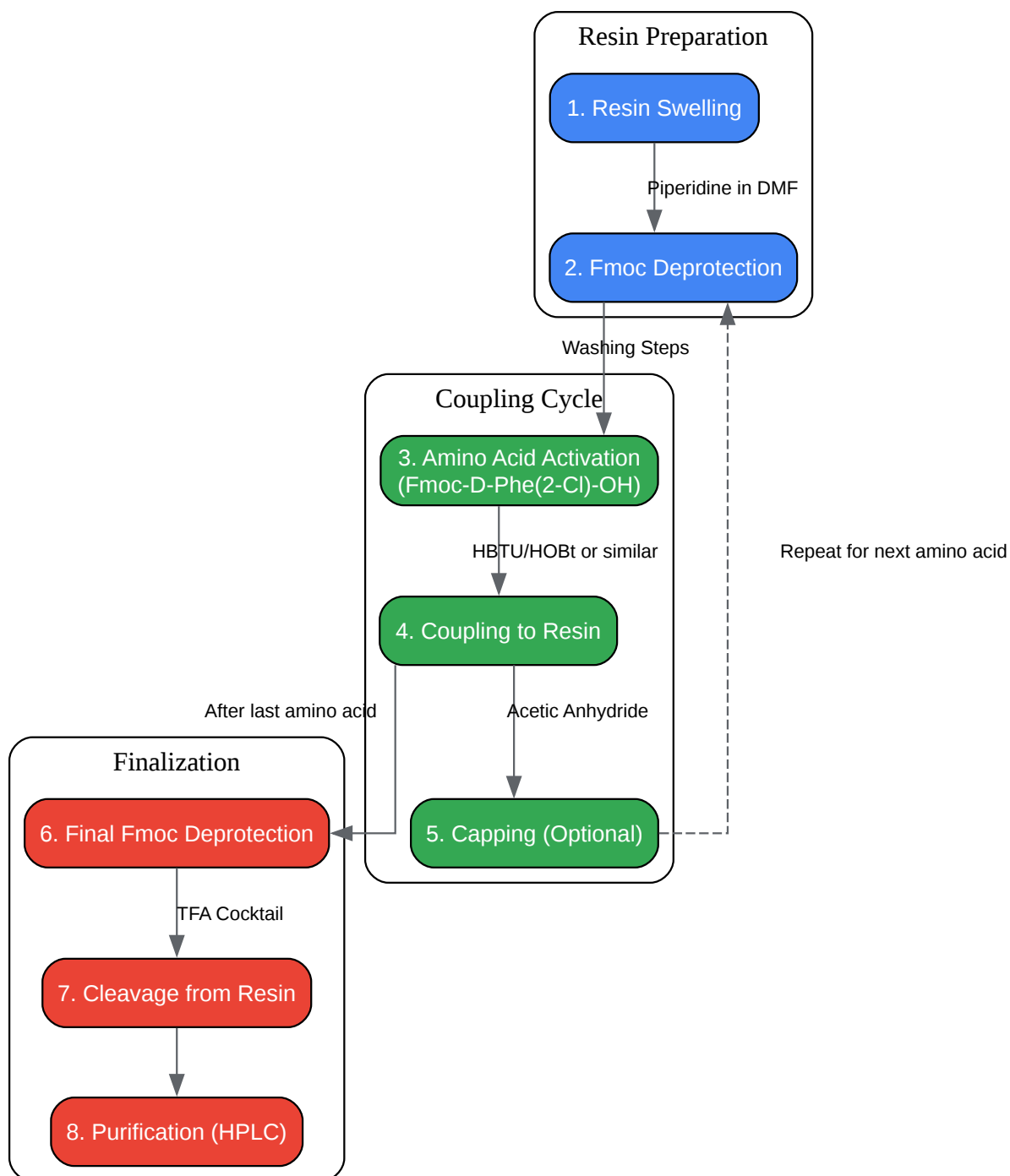
Core Chemical Properties

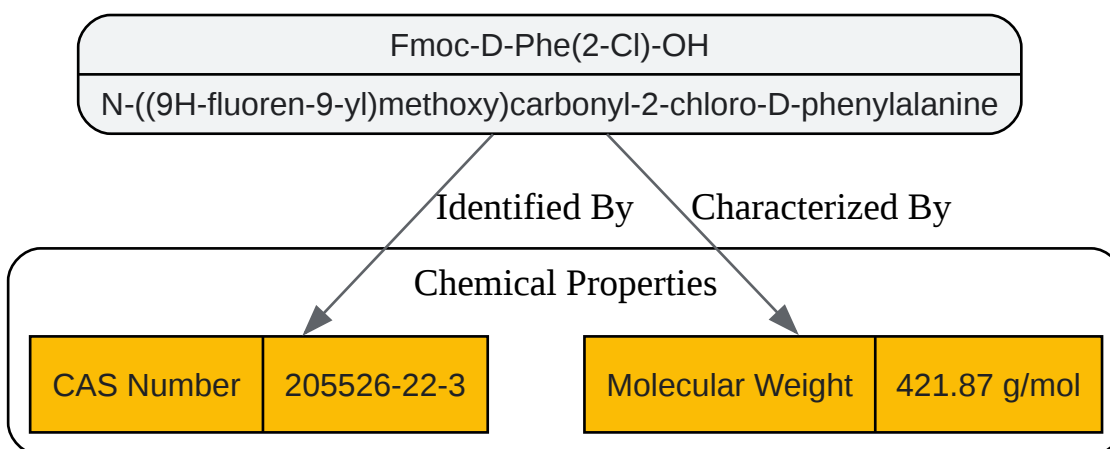
The fundamental properties of **Fmoc-D-Phe(2-Cl)-OH** are summarized below. This data is critical for accurate experimental planning, reagent quantification, and analytical characterization.

Property	Value
CAS Number	205526-22-3[1][2]
Molecular Weight	421.87 g/mol [3]
Molecular Formula	C ₂₄ H ₂₀ ClNO ₄ [2]

Experimental Protocols

Detailed methodologies for the application of Fmoc-amino acids in solid-phase peptide synthesis (SPPS) are widely established. The following is a generalized workflow for the incorporation of **Fmoc-D-Phe(2-Cl)-OH** into a peptide sequence.





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References

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